

# In-Depth Technical Guide to the Health and Safety of 1-Propoxyhexane

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## Compound of Interest

Compound Name: 1-Propoxyhexane

Cat. No.: B12280008

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety information currently available for **1-Propoxyhexane** (CAS No. 53685-78-2). The information herein is intended to support risk assessment and ensure safe handling in a laboratory or industrial setting. Due to the limited availability of data specific to **1-Propoxyhexane**, information from structurally similar aliphatic ethers has been included to provide a more complete, albeit extrapolated, safety profile.

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of a substance is fundamental to its safe handling and use. The properties of **1-Propoxyhexane** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O	[1][2]
Molar Mass	144.25 g/mol	[1][2]
Appearance	Colorless liquid (presumed)	General ether properties
Density	0.7892 g/cm <sup>3</sup> (estimate)	[1]
Melting Point	-68.3 °C (estimate)	[1]
Boiling Point	162.9 °C (estimate)	[1]
Flash Point	No data available	
Solubility	Insoluble in water (presumed)	General ether properties
Vapor Pressure	No data available	
Refractive Index	1.4006 (estimate)	[1]

## Toxicological Data

Direct toxicological data for **1-Propoxyhexane**, such as LD50 and LC50 values, are not readily available in the public domain. However, the toxicology of aliphatic ethers is generally characterized by low to moderate acute toxicity. The primary health concerns associated with this class of compounds are central nervous system (CNS) depression at high concentrations and potential irritation. Chronic exposure to some ethers has been linked to various health effects, though data for **1-Propoxyhexane** is absent.[3]

General toxicological information for aliphatic ethers suggests the following:

Endpoint	Observation	Reference(s)
Acute Toxicity (Oral)	No data available for 1-Propoxyhexane. Generally low for aliphatic ethers.	
Acute Toxicity (Dermal)	No data available for 1-Propoxyhexane. Generally low for aliphatic ethers.	
Acute Toxicity (Inhalation)	No data available for 1-Propoxyhexane. High concentrations of ether vapors can cause narcosis, dizziness, and drowsiness.[3]	
Skin Corrosion/Irritation	Prolonged or repeated contact may cause skin irritation and dermatitis due to defatting action.	[3]
Serious Eye Damage/Irritation	May cause eye irritation.	
Respiratory or Skin Sensitization	No data available to suggest sensitization potential.	
Germ Cell Mutagenicity	No data available.	
Carcinogenicity	No data available.	
Reproductive Toxicity	No data available.	
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation and central nervous system depression.[3]	
Specific Target Organ Toxicity (Repeated Exposure)	No data available.	
Aspiration Hazard	No data available.	

## Hazard Identification and GHS Classification

A definitive Globally Harmonized System (GHS) classification for **1-Propoxyhexane** is not available from the sources reviewed. However, based on the properties of similar aliphatic ethers, a tentative classification can be inferred. The most significant hazard associated with ethers is their flammability.[3]

Tentative GHS Classification:

Hazard Class	Hazard Category
Flammable Liquids	Category 3 or 4 (dependent on flash point)

Signal Word: Warning or Danger (dependent on final classification)

Hazard Statements:

- H226: Flammable liquid and vapor.
- May include statements related to irritation or CNS effects if data becomes available.

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P233: Keep container tightly closed.
- P240: Ground and bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use non-sparking tools.
- P243: Take action to prevent static discharges.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.

- P370+P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
- P403+P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **1-Propoxyhexane** are not published. However, standardized OECD guidelines are typically followed for such evaluations. Below are generalized methodologies that would be applicable.

### Acute Oral Toxicity (Based on OECD Guideline 420: Fixed Dose Procedure)

- Animal Model: Typically, female rats are used.
- Dosage: A starting dose of a substance is administered to a single animal. The outcome determines the next dose (higher or lower).
- Administration: The substance is administered by gavage.
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.
- Endpoint: The test allows for the identification of a dose causing evident toxicity but not mortality, and can be used to estimate the LD50.

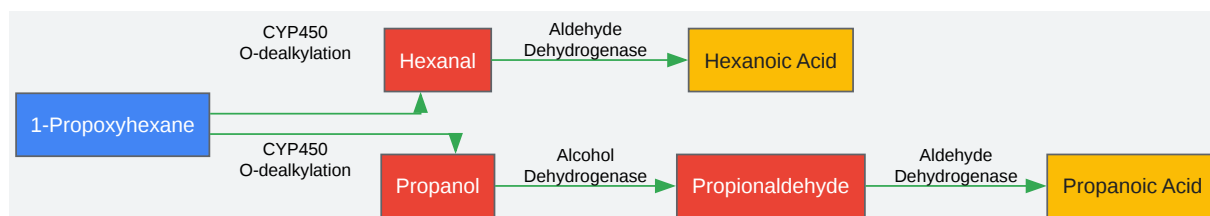
### In Vitro Cytotoxicity Assay (General Protocol)

- Cell Line: A relevant cell line (e.g., HepG2 for hepatotoxicity) is cultured.
- Treatment: Cells are exposed to a range of concentrations of the test substance.
- Assay: Cell viability is assessed using a method such as the MTT or resazurin assay.
- Analysis: The concentration that causes a 50% reduction in cell viability (IC50) is calculated.

## Metabolism and Potential Signaling Pathways

The metabolism of aliphatic ethers is primarily carried out by the cytochrome P450 (CYP450) enzyme system in the liver.<sup>[4]</sup> The expected metabolic pathway for **1-Propoxyhexane** would involve O-dealkylation.

#### Proposed Metabolic Pathway of **1-Propoxyhexane**

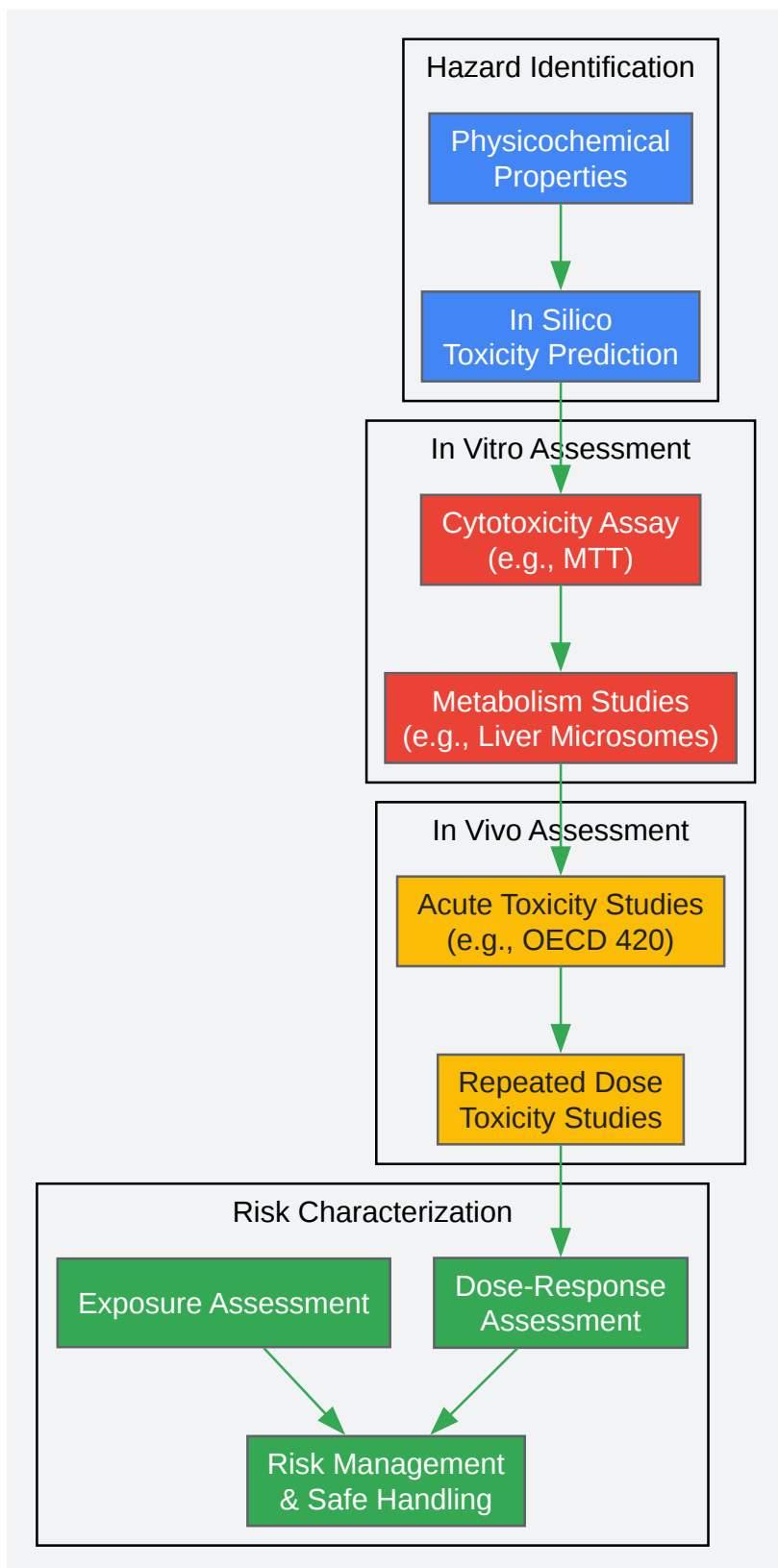


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Caption: Proposed metabolic pathway of **1-Propoxyhexane**.

The toxic effects of ethers are often linked to their metabolites or their physical interaction with cellular membranes. High concentrations of lipophilic compounds like ethers can disrupt membrane fluidity, potentially affecting the function of membrane-bound proteins and ion channels, leading to CNS depression.

#### Logical Workflow for Assessing Ether Toxicity



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Caption: A logical workflow for the toxicological assessment of an ether.

## Handling and Storage

### Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Take precautionary measures against static discharge.
- Avoid contact with skin and eyes.
- Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves (e.g., nitrile), and a lab coat.

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Store away from oxidizing agents.
- Ethers are prone to forming explosive peroxides upon exposure to air and light.<sup>[3]</sup> Containers should be dated upon receipt and opening, and tested for peroxides periodically, especially before distillation.

## Emergency Measures

### First Aid:

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention immediately.



- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention immediately.

#### Fire Fighting:

- Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Water may be ineffective but can be used to cool fire-exposed containers.
- Vapors are heavier than air and may travel to a source of ignition and flash back.

#### Spills:

- Eliminate all ignition sources.
- Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.
- Use non-sparking tools.
- Ventilate the area.

## Conclusion

While specific toxicological and safety data for **1-Propoxyhexane** are limited, a conservative approach to handling based on the known hazards of aliphatic ethers is essential. The primary concerns are its flammability and the potential for peroxide formation. In the absence of specific data, it should be treated as a potentially irritating substance with possible CNS depressant effects at high concentrations. Further research is needed to fully characterize the health and safety profile of **1-Propoxyhexane**. All laboratory and industrial activities involving this chemical should be conducted with appropriate engineering controls, personal protective equipment, and emergency preparedness.

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